

# Azithromycin-d5 supplier and purchasing information

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## Compound of Interest

Compound Name: Azithromycin-d5

Cat. No.: B15563669

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## Azithromycin-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for professionals utilizing **Azithromycin-d5** in their research. **Azithromycin-d5** is the deuterium-labeled version of Azithromycin, a macrolide antibiotic. Its primary application in research is as an internal standard for the quantitative analysis of Azithromycin in biological samples using mass spectrometry, particularly in pharmacokinetic studies. This guide provides detailed information on suppliers, purchasing, experimental protocols, and the molecular pathways influenced by Azithromycin.

## Supplier and Purchasing Information

A variety of chemical suppliers provide **Azithromycin-d5** for research and development purposes. The following table summarizes key purchasing information to facilitate comparison. Prices are subject to change and should be confirmed with the respective suppliers.

Supplier	Catalog Number	Purity	Available Quantities	Molecular Formula	Molecular Weight	Storage
MedchemExpress	HY-17506-d5	>98% (by NMR for non-labeled)	1 mg, 5 mg, 10 mg	C <sub>38</sub> H <sub>67</sub> D <sub>5</sub> N <sub>2</sub> O <sub>12</sub>	754.02	-20°C (3 years)
Simson Pharma Limited	Inquire	High Purity	Custom Synthesis	C <sub>38</sub> H <sub>67</sub> D <sub>5</sub> N <sub>2</sub> O <sub>12</sub>	754.03	Inquire
LGC Standards	TRC-A927004	>95% (by HPLC)	0.5 mg, 1 mg, 10 mg	C <sub>38</sub> H <sub>67</sub> D <sub>5</sub> N <sub>2</sub> O <sub>12</sub>	754.02	-20°C
Pharmaffiliates	PA STI 009762	High Purity	Inquire	C <sub>38</sub> H <sub>67</sub> D <sub>5</sub> N <sub>2</sub> O <sub>12</sub>	754.03	2-8°C (Refrigerator)
CymitQuimica	Inquire	Inquire	Inquire	C <sub>38</sub> H <sub>67</sub> D <sub>5</sub> N <sub>2</sub> O <sub>12</sub>	Inquire	Inquire

## Experimental Protocols

**Azithromycin-d5** is a critical component in bioanalytical assays. Below is a detailed protocol for the quantification of Azithromycin in human plasma using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), where **Azithromycin-d5** serves as an internal standard.

## Quantification of Azithromycin in Human Plasma via LC-MS/MS

This method is designed for high-throughput analysis and is sensitive enough for pharmacokinetic studies.

### 1. Materials and Reagents:

- Azithromycin reference standard

- **Azithromycin-d5** (internal standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic Acid (LC-MS grade)
- Deionized Water (18 M $\Omega$ -cm)
- Blank human plasma
- Solid-phase extraction (SPE) cartridges (e.g., Waters Oasis HLB)

## 2. Preparation of Solutions:

- **Stock Solutions (2 mg/mL):** Prepare individual stock solutions of Azithromycin and **Azithromycin-d5** by dissolving the appropriate amount in methanol.
- **Calibration Standards:** Prepare a series of calibration standards by serially diluting the Azithromycin stock solution with methanol to final concentrations ranging from 0.5 to 2,000 ng/mL in blank human plasma.
- **Internal Standard Working Solution (1  $\mu$ g/mL):** Dilute the **Azithromycin-d5** stock solution with methanol.

## 3. Sample Preparation:

- Pipette 100  $\mu$ L of human plasma (calibration standard, quality control, or unknown sample) into a microcentrifuge tube.
- Add 10  $\mu$ L of the 1  $\mu$ g/mL **Azithromycin-d5** internal standard working solution.
- Vortex for 30 seconds.
- Perform a solid-phase extraction to clean up the sample.
- Elute the analytes from the SPE cartridge.

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.

#### 4. LC-MS/MS Conditions:

- LC System: Agilent 1200 series or equivalent
- Column: ACE C18 (2.1  $\times$  100 mm, 1.7  $\mu$ m) with a C18 guard column
- Mobile Phase: A gradient of 0.1% formic acid in water and a mixture of methanol and acetonitrile (1:1, v/v).
- Flow Rate: 0.25 mL/min
- Injection Volume: 10  $\mu$ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions:
  - Azithromycin: m/z 749.50  $\rightarrow$  591.45
  - **Azithromycin-d5**: m/z 754.50  $\rightarrow$  596.45

#### 5. Data Analysis:

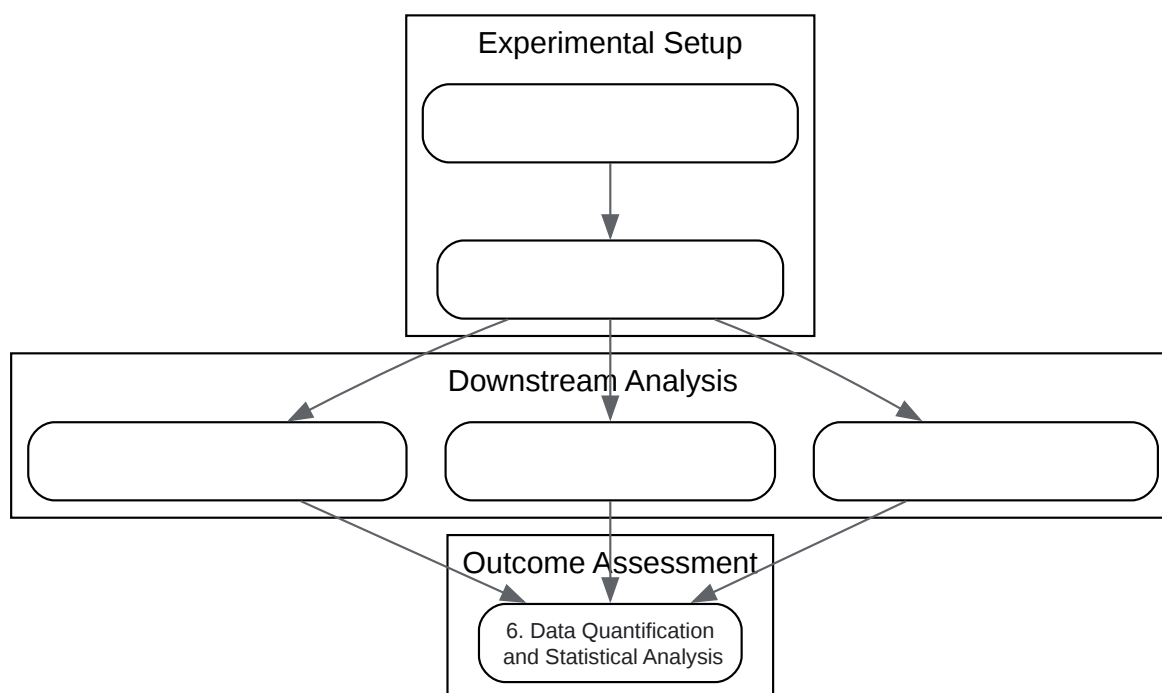
- Construct a calibration curve by plotting the peak area ratio of Azithromycin to **Azithromycin-d5** against the nominal concentration of the calibration standards.
- Determine the concentration of Azithromycin in the unknown samples by interpolation from the calibration curve.

## Signaling Pathways and Experimental Workflows

Beyond its antibacterial properties, Azithromycin exhibits immunomodulatory effects by influencing key signaling pathways.

## Experimental Workflow for Investigating Azithromycin's Immunomodulatory Effects

The following diagram outlines a typical workflow for studying how Azithromycin affects inflammatory signaling in macrophages.



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Caption: Workflow for studying Azithromycin's impact on macrophage signaling.

## Azithromycin's Inhibition of NF- $\kappa$ B and STAT1 Signaling Pathways

Azithromycin has been shown to exert its anti-inflammatory effects by inhibiting the NF- $\kappa$ B and STAT1 signaling pathways. It can prevent the nuclear translocation of the p65 subunit of NF- $\kappa$ B and decrease the phosphorylation of STAT1.

- To cite this document: BenchChem. [Azithromycin-d5 supplier and purchasing information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15563669/docs#azithromycin-d5-supplier-and-purchasing-information>]

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